synthesis of 2-Chloro-4-iodo-5-methylpyridine

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Compound of Interest

Compound Name:	*2-Chloro-4-iodo-5-methylpyridine*
CAS No.:	*1197957-18-8*
Cat. No.:	*B598715*

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An In-depth Technical Guide on the Synthesis of **2-Chloro-4-iodo-5-methylpyridine**

Abstract

This technical guide provides a comprehensive overview of a robust and well-documented synthetic pathway to **2-Chloro-4-iodo-5-methylpyridine**, a key heterocyclic intermediate in medicinal chemistry and drug development. Notably, this compound serves as a crucial building block in the synthesis of potent protein kinase inhibitors, such as ERK2 inhibitors[1]. The guide is structured to provide researchers, chemists, and drug development professionals with a deep understanding of the synthetic strategy, from retrosynthetic analysis to detailed, step-by-step experimental protocols. Each stage of the synthesis is accompanied by mechanistic insights, justification for reagent selection, and critical process parameters, ensuring both scientific integrity and practical applicability.

Strategic Approach: Retrosynthetic Analysis

The design of an efficient synthesis begins with a logical deconstruction of the target molecule. A retrosynthetic analysis of **2-Chloro-4-iodo-5-methylpyridine** reveals a strategic pathway that leverages established and high-yielding transformations in pyridine chemistry. The primary disconnection points to a Sandmeyer-type reaction, a reliable method for introducing an iodo

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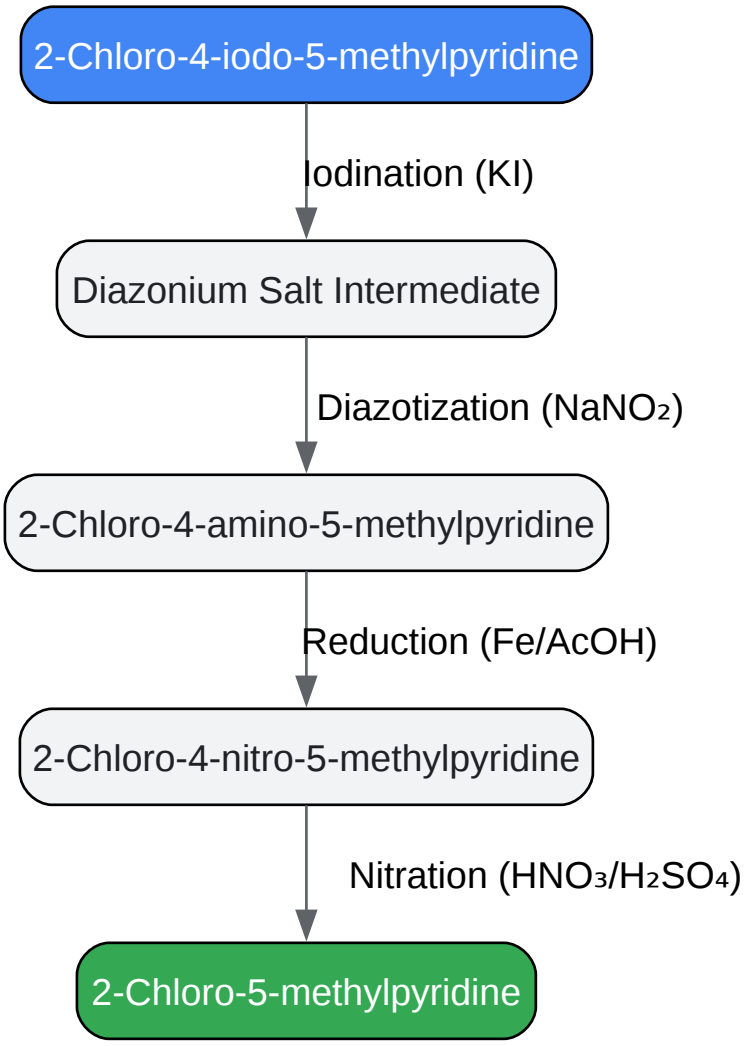
group onto an aromatic ring via a diazonium salt intermediate[2][3]. This approach identifies 2-chloro-4-amino-5-methylpyridine as the immediate precursor. Further deconstruction leads back to the readily available starting material, 2-chloro-5-methylpyridine.



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Caption: Retrosynthetic analysis of **2-Chloro-4-iodo-5-methylpyridine**.

Synthesis of Key Starting Material: 2-Chloro-5-methylpyridine

The selected starting material, 2-chloro-5-methylpyridine, is a common intermediate that can be synthesized through various established methods. One of the most prevalent industrial routes involves the conversion of 2-hydroxy-5-methylpyridine (which exists in tautomeric equilibrium

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with 5-methyl-2(1H)-pyridone) to its chloro-derivative using a potent chlorinating agent such as phosphorus oxychloride ($POCl_3$)[4][5][6].

Causality of Reagent Selection:

Phosphorus oxychloride is the reagent of choice for this transformation due to its efficacy in converting the pyridone tautomer into the corresponding 2-chloropyridine. The reaction proceeds via the formation of a phosphate ester intermediate, which is subsequently displaced by a chloride ion. This method is generally high-yielding and is a standard procedure in heterocyclic chemistry[6]. Alternative methods include the direct chlorination of 3-methylpyridine, though this can sometimes lead to issues with regioselectivity and the formation of isomeric byproducts[7][8].

Representative Protocol: Chlorination of 2-Hydroxy-5-methylpyridine

- In a reaction vessel equipped with a reflux condenser and a stirrer, cautiously add 2-hydroxy-5-methylpyridine (1.0 eq) to phosphorus oxychloride (3.0-5.0 eq).
- Heat the reaction mixture to reflux (approximately 105-110 °C) and maintain for 2-4 hours, monitoring the reaction progress by TLC or LC-MS.
- After completion, cool the mixture to room temperature and carefully pour it onto crushed ice to quench the excess $POCl_3$.
- Neutralize the acidic solution by the slow addition of a base, such as sodium carbonate or sodium hydroxide, until the pH is approximately 7-8.
- Extract the aqueous layer with a suitable organic solvent (e.g., dichloromethane or ethyl acetate) multiple times.
- Combine the organic layers, dry over anhydrous sodium sulfate, filter, and concentrate under reduced pressure to yield the crude product.
- Purify the crude material by vacuum distillation to obtain pure 2-chloro-5-methylpyridine[7].

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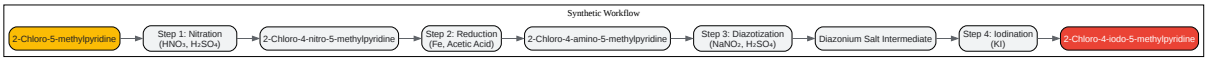
Core Synthesis: A Four-Step Pathway to **2-Chloro-4-iodo-5-methylpyridine**

The primary synthetic route, as outlined in patent literature, involves a sequential four-step process starting from 2-chloro-5-methylpyridine[1]. This pathway is highly effective for introducing the iodo group at the C4 position with excellent regioselectivity.



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Caption: Experimental workflow for the synthesis of **2-Chloro-4-iodo-5-methylpyridine**.

Step 1: Nitration of 2-Chloro-5-methylpyridine

The initial step involves the electrophilic nitration of the pyridine ring. The directing effects of the existing substituents (chloro and methyl groups) favor the introduction of the nitro group at the C4 position.

- Mechanism Insight: The reaction is performed in a mixture of concentrated nitric acid and sulfuric acid. Sulfuric acid acts as a catalyst, protonating nitric acid to form the highly electrophilic nitronium ion (NO_2^+), which is the active nitrating species.
- Experimental Protocol:[1]
  - Charge a reaction flask with concentrated sulfuric acid and cool it in an ice bath.
  - Slowly add 2-chloro-5-methylpyridine (1.0 eq) to the sulfuric acid while maintaining the low temperature.
  - Add concentrated nitric acid (1.1-1.5 eq) dropwise to the mixture, ensuring the temperature does not exceed 10 °C.

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- After the addition is complete, heat the reaction mixture to 100-160 °C and maintain for 5-15 hours.
- Cool the mixture and carefully pour it onto crushed ice.
- Neutralize the solution with a suitable base (e.g., aqueous ammonia or NaOH) to precipitate the product.
- Filter the solid, wash with water, and dry to obtain 2-chloro-4-nitro-5-methylpyridine.

Parameter	Value[1]
Reagents	Nitric Acid, Sulfuric Acid
Temperature	100-160 °C
Time	5-15 hours
Yield	~85%

Step 2: Reduction of the Nitro Group

The nitro group is reduced to a primary amine, which is a necessary precursor for the subsequent diazotization reaction.

- Causality of Reagent Selection: A classic and cost-effective method for this reduction is the use of iron powder in an acidic medium, such as acetic acid or dilute HCl. This method is highly efficient for the reduction of aromatic nitro groups and is favored in industrial applications due to the low cost and ready availability of the reagents.
- Experimental Protocol:[1]
  - Suspend 2-chloro-4-nitro-5-methylpyridine (1.0 eq) in glacial acetic acid.
  - Add reduced iron powder (3.0-5.0 eq) portion-wise to the suspension under stirring.
  - Heat the mixture to approximately 100 °C and stir for 1-2 hours.
  - Monitor the reaction by TLC until the starting material is consumed.

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- Cool the reaction, pour it into a basic solution (e.g., 5M NaOH) and adjust the pH to 9-10.
- Extract the product with ethyl acetate.
- Wash the combined organic layers with brine, dry over anhydrous sodium sulfate, and evaporate the solvent to yield 2-chloro-4-amino-5-methylpyridine.

Parameter	Value[1]
Reagents	Iron Powder, Glacial Acetic Acid
Temperature	100 °C
Time	1 hour
Yield	Not explicitly stated, but typically high

Steps 3 & 4: Diazotization and Iodination (Sandmeyer Reaction)

This two-part final stage is the cornerstone of the synthesis. The primary amine is converted into a diazonium salt, which is an excellent leaving group and is immediately displaced by iodide.

- Mechanism Insight: The amine is treated with sodium nitrite in a strong acid (sulfuric acid) at low temperatures (0 to -10 °C) to form the unstable diazonium salt. This intermediate is not isolated but is reacted in situ with a solution of potassium iodide. The iodide ion displaces the dinitrogen gas (N_2) from the ring to form the final iodo-substituted product[2][3]. Maintaining a low temperature during diazotization is critical to prevent the premature decomposition of the diazonium salt.
- Experimental Protocol:[1]
  - Dissolve 2-chloro-4-amino-5-methylpyridine (1.0 eq) in water and sulfuric acid in a reaction flask.
  - Cool the solution to -10 °C.

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- Slowly add a pre-cooled aqueous solution of sodium nitrite (1.3 eq) dropwise, keeping the temperature below -5 °C.
- Stir the resulting mixture at -10 °C for 1 hour to ensure complete formation of the diazonium salt.
- In a separate flask, dissolve potassium iodide (1.2 eq) in water.
- Slowly add the KI solution to the diazonium salt solution, maintaining the temperature at 0 °C.
- Allow the reaction to stir at 0 °C for 4 hours.
- Extract the mixture with an organic solvent, wash the organic phase, dry, and concentrate.
- Purify the residue by column chromatography or recrystallization to obtain the final product, **2-chloro-4-iodo-5-methylpyridine**.

Parameter	Value[1]
Reagents	$NaNO_2$, H_2SO_4, KI, Acetone, Water
Temperature	-10 °C to 0 °C
Time	5 hours
Yield	Not explicitly stated for this step alone

Product Characterization

The identity and purity of the final compound and its intermediates are confirmed using standard analytical techniques.

- ^{1}H-NMR (400MHz, $CDCl_3$): δ 8.11 (s, 1H), 7.82 (s, 1H), 2.45 (s, 3H).
- LRMS (ESI^+): Calculated for C_6H_5ClIN $[M+H]^+$ 253.9; found 253.9.

(Note: Spectral data may vary slightly based on instrumentation and solvent.)

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Conclusion

The synthesis of **2-chloro-4-iodo-5-methylpyridine** is reliably achieved through a well-defined, four-step sequence starting from 2-chloro-5-methylpyridine. This pathway, centered around a regioselective nitration and a classic Sandmeyer iodination, demonstrates the power of fundamental organic reactions in constructing complex, high-value molecules for the pharmaceutical industry. The protocols and mechanistic insights provided in this guide offer a solid foundation for researchers engaged in the synthesis of novel heterocyclic compounds.

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